

# Protocol for Determining Pencycuron Bioconcentration Factor (BCF) in Crops

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## Compound Focus: Pencycuron

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## Introduction

The bioconcentration factor (BCF) is a critical parameter for estimating the potential to transfer from soil into cultivated crops. For **non-systemic fungicides** like **pencycuron** (a phenylurea fungicide used to control diseases caused by *Rhizoctonia solani*), understanding this soil-crop pathway is essential for consumer safety and establishing realistic maximum residue limits (MRLs) [1] [2]. This protocol outlines a standardized method for estimating the BCF of **pencycuron** in leafy vegetables, using spinach as a model crop, based on current analytical methodologies and field experimentation practices [1].

## Experimental Design and Calculations

### Core Calculation Formula

The BCF is calculated using the ratio of the residue concentration found in the harvested crop to the initial residue concentration applied to the soil. The formula is defined as:

$$\text{BCF} = \frac{\left( \text{Harvested crop residue} \left( \frac{\text{mg}}{\text{kg}} \right)_{\text{fw}} \right)}{\left( \text{Initial soil residue} \left( \frac{\text{mg}}{\text{kg}} \right) \right)} \quad [1]$$

Where:

- **Harvested crop residue (mg/kg fw):** The concentration of **pencycuron** in the fresh weight of the crop at harvest.
- **Initial soil residue (mg/kg):** The concentration of **pencycuron** in the soil immediately after application.

## Key Experimental Parameters

The following parameters should be considered when designing the field experiment:

- **Dose Levels:** The study should include at least two treatment levels: the **recommended dose** and a **double dose**. This allows for the assessment of BCF across different potential use scenarios [1].
- **Replication:** Each treatment must be performed with a minimum of **three independent replicates** to ensure statistical reliability [1].
- **Cultivation Environment:** The study should be conducted under a **greenhouse environment** to minimize the influence of external dissipation factors like rainfall and UV sunlight, thereby focusing on soil and plant-mediated processes [1].
- **Sampling Time Points:** Spinach should be harvested at multiple time points. Research indicates that **48 and 55 days after treatment (DAT)** are suitable intervals, covering a period where significant crop growth and residue dissipation occur [1].

## Materials and Reagents

- **Analytical Standard:** **Pencycuron** (purity  $\geq 99.7\%$ ) [1].
- **Formulation:** 20% Suspension Concentrate (SC) of **pencycuron**, or equivalent commercial product [1].
- **Solvents:** HPLC-grade acetonitrile, water [1].
- **Buffers and Salts:** Ammonium formate, formic acid [1].
- **QuEChERS Kits:** Extraction kits (containing  $\text{MgSO}_4$ , NaCl,  $\text{Na}_2\text{Citrate}$ ,  $\text{Na}_3\text{Citrate}$ ) and d-SPE cleanup kits (containing  $\text{MgSO}_4$ , C18, and Primary Secondary Amine - PSA) [1].

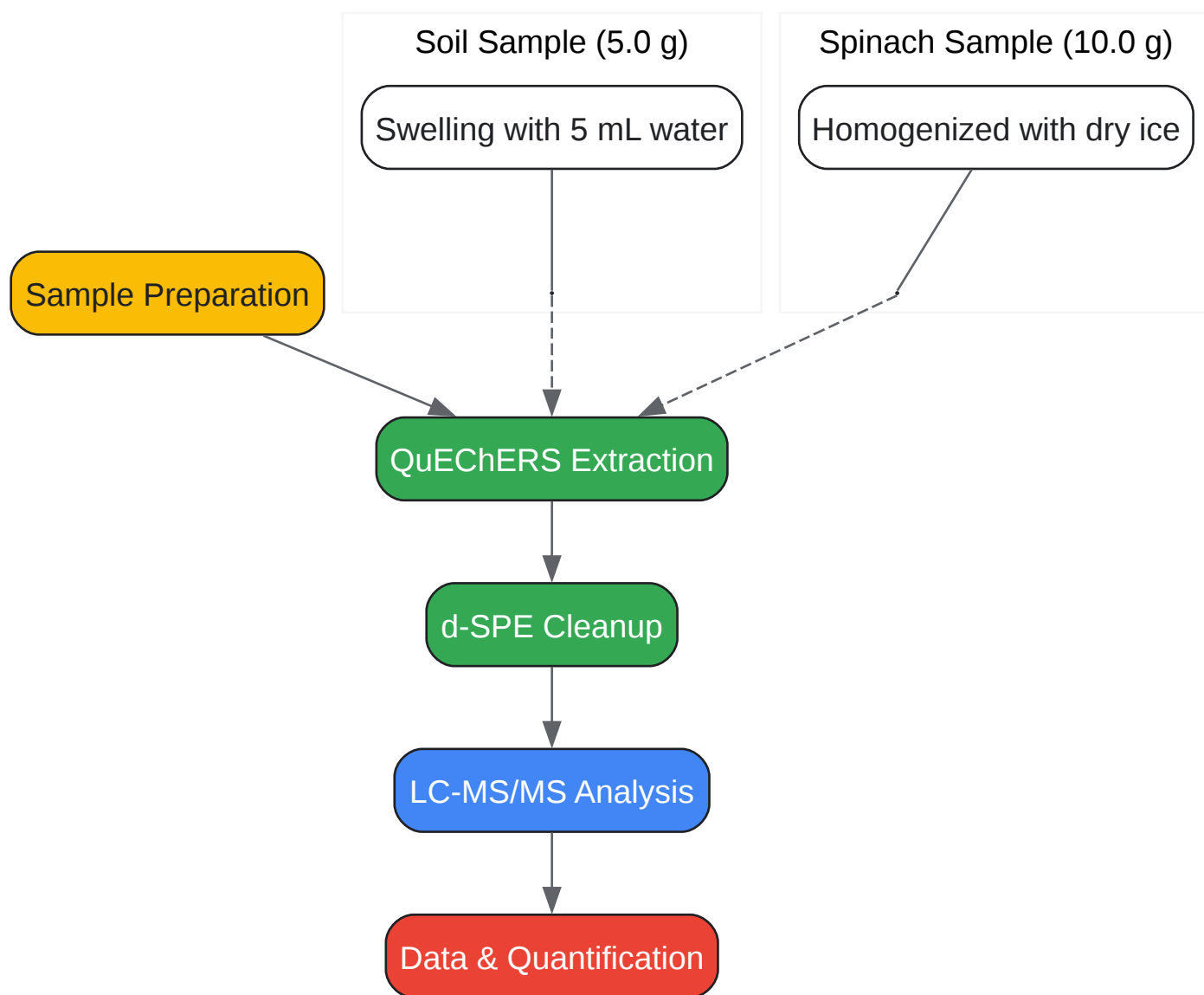
## Step-by-Step Experimental Protocol

### Soil Treatment and Crop Cultivation

- **Plot Design:** Establish test plots with dimensions of 2.0 m x 5.5 m, with three replicates for each treatment dose [1].
- **Pencycuron Application:** Dilute the 20% SC **pencycuron** formulation with water (e.g., 1000-2000 times) and apply it to the soil at a rate of 11 L per plot. This corresponds to **0.1 kg active ingredient (a.i.) per 1000 m<sup>2</sup>** for the recommended dose and **0.2 kg a.i. per 1000 m<sup>2</sup>** for the double dose [1].
- **Cultivation:** Cultivate spinach (*Spinacia oleracea*) following standard local agricultural practices for irrigation and management within the greenhouse [1].
- **Sampling:**
  - **Soil:** Collect soil samples immediately after application to determine the initial concentration (C<sub>0</sub>). Air-dry samples in a fume hood for four days prior to analysis [1].
  - **Crop:** Harvest spinach plants at predetermined intervals (e.g., 48 and 55 DAT). The sample should consist of at least 20 plants, with a total fresh weight exceeding 1.0 kg. Immediately freeze samples at -20°C, homogenize with dry ice, and store at -20°C until analysis [1].

## Residue Analysis using QuEChERS and LC-MS/MS

The analytical workflow for quantifying **pencycuron** residues in soil and spinach samples is as follows:



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**Figure 1.** Workflow for **Pencycuron** Residue Analysis in Soil and Spinach.

#### Detailed Steps:

- **Weighing:** Precisely weigh 10.0 g of homogenized frozen spinach or 5.0 g of dried soil into a centrifuge tube [1].
- **Extraction:** For soil samples, first add 5 mL of water and allow to swell for 15 minutes. Then, for both matrices, add 10 mL of acetonitrile and the QuEChERS extraction salts. Vortex and shake vigorously at 200 rpm for 1 hour, followed by **sonication for 15 minutes** to enhance extraction efficiency. Centrifuge at 3000 g for 10 minutes at 4°C [1].

- **Cleanup:** Transfer 1 mL of the supernatant to a d-SPE tube. Vortex, centrifuge, and filter the purified extract through a 0.20 µm syringe filter [1].
- **Instrumental Analysis:** Analyze the filtrate using **LC-MS/MS**. The specific instrument conditions (e.g., column, mobile phase, MS transitions) should be optimized as reported in the literature [1].

## Method Validation

The analytical method must be validated to ensure reliability, with the following performance criteria [1]:

- **Linearity:** Matrix-matched calibration curves should have a coefficient of determination ( $R^2$ ) > **0.999**.
- **Limit of Quantification (LOQ):** The method LOQ should be sufficiently low, typically **0.002 mg/kg for spinach** and **0.004 mg/kg for soil**.
- **Recovery and Precision:** Recovery rates should fall within an acceptable range (e.g., 70-120%) with a Coefficient of Variation (CV) typically below 15%.

## Data Analysis and Interpretation

### Data and Results

The quantitative data obtained from a study following this protocol can be summarized as shown below.

**Table 1: Example Pencycuron Residues and Calculated BCF in Spinach (Greenhouse Study) [1]**

| Treatment Dose | Residue in Spinach (mg/kg fw) | Initial Soil Residue (mg/kg) | Bioconcentration Factor (BCF) | | :--- | :--- | :--- | :--- | | 48 DAT | 55 DAT | 48 DAT | 55 DAT | | Recommended | 0.006 | 0.003 | Not Reported | 0.003 - 0.008\* | 0.001 - 0.002\* | | Double | 0.025 | 0.008 | Not Reported | 0.003 - 0.008\* | 0.001 - 0.002\* | | *Note: The original study calculated BCF ranges based on the initial soil residue and the crop residues at two harvest dates. DAT = Days After Treatment.*

**Table 2: Key Dissipation and Growth Parameters [1]**

Parameter	Value	Note
DT <sub>50</sub> in Greenhouse Soil	50 - 54 days	Time for 50% dissipation, estimated using a single exponential model.

Parameter	Value	Note
Spinach Growth Factor	1.5 - 1.8 times	Increase in fresh weight between 48 and 55 DAT. A key factor reducing residue concentration.

## Interpreting Results and Key Considerations

- **Low BCF Values:** The calculated BCF values for **pencycuron** in spinach are very low (e.g., 0.001-0.008), indicating **limited translocation** from soil into the spinach plant. This is consistent with its classification as a **non-systemic fungicide** with protective action [1] [2].
- **Impact of Crop Growth:** The observed decrease in BCF and residue concentration over time is not solely due to chemical dissipation. The **significant growth of the spinach** (1.5-1.8 times increase in biomass) dilutes the residue, which is a major factor must be accounted for in the overall assessment [1].
- **Soil Dissipation Kinetics:** The dissipation of **pencycuron** in soil follows a single-exponential decay model. The  $(DT_{50})$  (50% dissipation time) is calculated from the rate constant  $(k)$  using the equation:  $(DT_{50} = \ln 2/k)$ . In greenhouse conditions, this process is slower due to the lack of rainfall and UV light [1].

## Troubleshooting and Best Practices

- **Low Recovery during Extraction:** Ensure the sonication step is included post-shaking to improve the extraction efficiency of **pencycuron** from complex matrices like soil [1].
- **Matrix Effects in LC-MS/MS:** Always use **matrix-matched calibration standards** to compensate for signal suppression or enhancement, ensuring accurate quantification [1].
- **Representative Soil Sampling:** Given the potential heterogeneity of pesticide distribution in soil, ensure a sufficient number of sub-samples are collected and combined to form a representative composite sample for analysis.

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## References

1. Dissipation of pencycuron in greenhouse soil and its ... [applbiolchem.springeropen.com]

2. Pencycuron (Ref: NTN 19701) - AERU [sitem.herts.ac.uk]

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